

Application Notes: The Versatility of 2-Chloro-6-methylbenzaldehyde in Organic Synthesis

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Compound of Interest

Compound Name: 2-Chloro-6-methylbenzaldehyde

Cat. No.: B074664

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Introduction

2-Chloro-6-methylbenzaldehyde is a substituted aromatic aldehyde that serves as a valuable and versatile building block in organic synthesis.^[1] Its structure, featuring a reactive aldehyde group sterically hindered and electronically influenced by adjacent chloro and methyl substituents, allows for a wide range of chemical transformations. This unique substitution pattern makes it a key intermediate in the synthesis of various high-value compounds, including active pharmaceutical ingredients (APIs) and agrochemicals.^[1] These application notes provide an overview of its utility, featuring detailed experimental protocols for key transformations.

Key Applications

The primary utility of **2-Chloro-6-methylbenzaldehyde** lies in its function as a precursor for more complex molecules. The aldehyde group can undergo a variety of classical organic reactions, making it a pivotal starting point for constructing diverse molecular scaffolds.

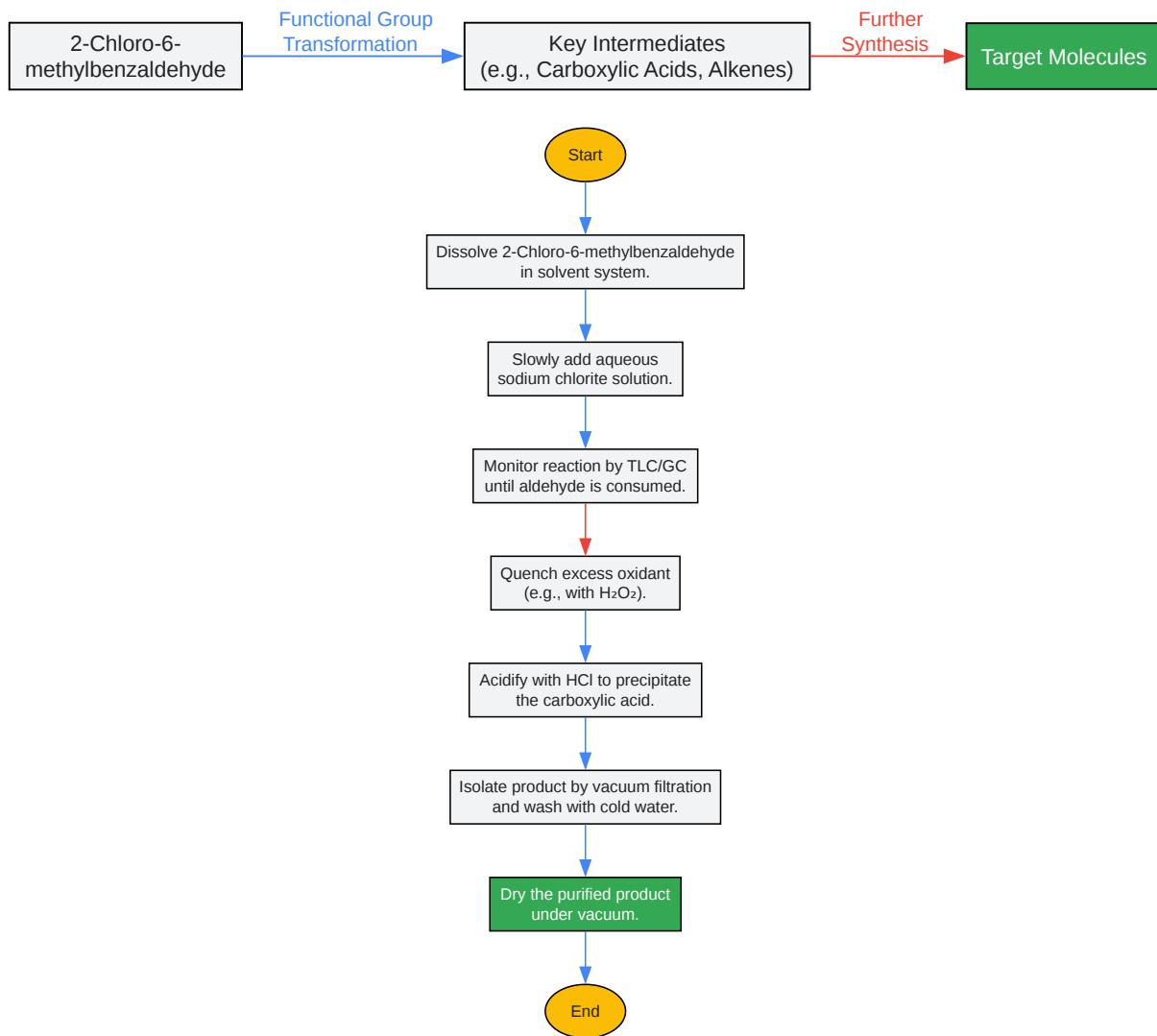
- **Pharmaceutical Intermediates:** A significant application is its oxidation to 2-chloro-6-methylbenzoic acid.^[2] This carboxylic acid is a crucial intermediate in the development of new therapeutic agents. The manufacturing process for developmental asthma compounds, for example, has utilized this specific transformation.^[2]
- **Agrochemical Synthesis:** While direct examples are less common in the provided literature, the structural motif is relevant to agrochemical development. Benzaldehyde derivatives are

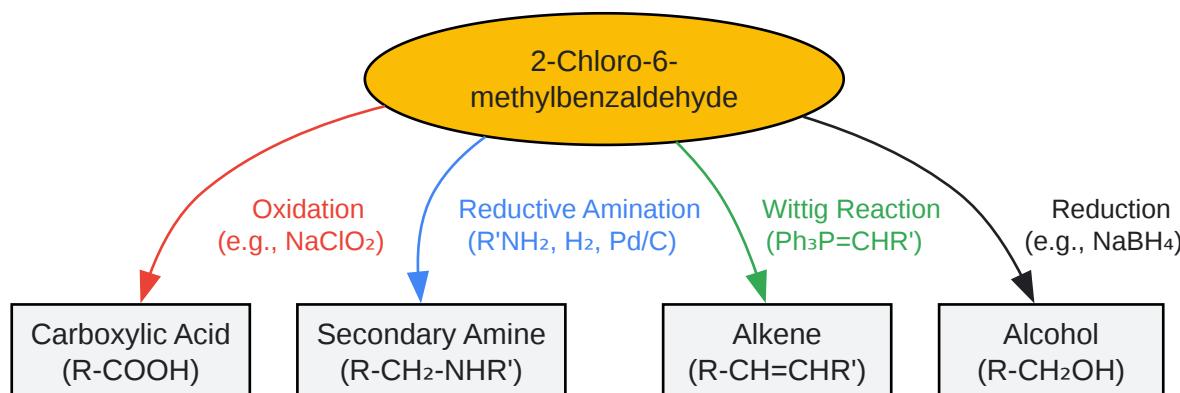
foundational in creating potent herbicides, insecticides, and fungicides.[3] The specific reactivity of **2-Chloro-6-methylbenzaldehyde** makes it a candidate for synthesizing novel agrochemical compounds.

- General Organic Synthesis: The aldehyde functionality is a gateway to numerous chemical reactions. It can undergo nucleophilic addition with various nucleophiles, such as active methylene compounds in Knoevenagel condensations, or participate in reductive amination and Wittig reactions to form secondary amines and alkenes, respectively.[2]

Visualizing Synthetic Potential

The following diagrams illustrate the central role of **2-Chloro-6-methylbenzaldehyde** in synthetic workflows.



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